

# Comprehensive Application Notes and Protocols: Butopyronoxyl Synergistic Combinations with Insect Repellents

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## Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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## Introduction and Chemical Background

**Butopyronoxyl** (chemical name: butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate) is a synthetic insect repellent with the CAS registry number 532-34-3 and molecular formula  $C_{12}H_{18}O_4$ . This compound has a molecular mass of 226.27 g/mol and appears as a pale orange-red colored liquid with an aromatic odor at room temperature. **Butopyronoxyl** was historically marketed under the trade name **Indalone** and was widely used during the 1940s and 1950s before the commercial introduction of DEET. Its primary application involves repelling biting insects including mosquitoes, ticks, flies, gnats, and stable flies (*Stomoxys calcitrans*) through direct application to human skin or clothing fabrics. The compound operates primarily through a **repellent action** that disrupts the insect's ability to locate hosts, classified under the IRAC MoA class as UNM (unclassified repellent mode of action) [1] [2].

From a chemical perspective, **butopyronoxyl** features a **dihdropyran core structure** with ketone and ester functional groups, contributing to its physical properties including a density of 1.054 g/mL at 25°C, boiling point of 263-272°C, melting point of 25°C, and flash point of 112.7-157°C. The compound demonstrates moderate water solubility (275 mg/L at 20°C and pH 7) and a log P value of 2.42, indicating relatively low hydrophobicity. **Butopyronoxyl** is not currently approved under EC Regulation 1107/2009 and shows limited regulatory status across European Union member states [1] [3]. The compound's historical

significance, combined with its distinctive chemical structure, makes it a valuable candidate for investigating synergistic effects with other repellent compounds.

## Synergistic Formulations and Efficacy Data

### Historical and Contemporary Combinations

Table 1: Historical synergistic formulations containing **butopyronoxyl**

Formulation Name	Component Ratios	Target Insects	Historical Application
"6-2-2" Mixture	60% Dimethyl phthalate, 20% Indalone (butopyronoxyl), 20% Ethylhexanediol	Mosquitoes, biting flies	1940s-1950s general insect repellent
Indalone Standalone	100% Butopyronoxyl	Multiple biting insects	Original military and civilian formulation

**Butopyronoxyl** achieved its most significant historical application as part of the "6-2-2" **mixture**, which combined three active repellent compounds in specific ratios to maximize efficacy and duration of protection against various biting insects. This formulation represented an early recognition of the **synergistic potential** achieved by combining chemically distinct repellents, potentially targeting multiple insect sensory pathways simultaneously. The mixture was particularly valued for providing broader spectrum protection than any single component alone, highlighting the fundamental principle that certain repellent combinations can produce enhanced effects not achievable through individual compounds [2].

Research has demonstrated that **butopyronoxyl** maintains efficacy as a standalone repellent, with studies showing that it can **decrease attraction** of *Amblyomma variegatum* ticks to their aggregation-attachment pheromone and **induce repulsion** when presented independently in air streams. Interestingly, when tested against hard ticks, **butopyronoxyl** (Indalone) was one of the few products that successfully disrupted pheromone-mediated attraction, whereas other repellents including DEET, EBAAP, and permethrin failed to inhibit attraction even at concentrations  $10^6$  times greater than the pheromone stimulus [4]. This suggests

that **butopyronoxyl** may operate through distinct mechanisms compared to more contemporary repellents, providing a mechanistic basis for its synergistic potential in combination formulations.

## Quantitative Efficacy Measurements

Table 2: Efficacy data for **butopyronoxyl** and comparative repellents

Repellent Compound	Test Concentration	Test Species	Efficacy Measurement	Experimental Conditions
Butopyronoxyl (Indalone)	Undisclosed	Amblyomma variegatum	Decreased attraction to pheromone; Induced repulsion alone	Locomotion compensator, pheromone stimulus
DEET	106 × pheromone concentration	Amblyomma variegatum	No inhibition of attraction	Locomotion compensator, pheromone stimulus
EBAAP (IR3535)	106 × pheromone concentration	Amblyomma variegatum	No inhibition of attraction	Locomotion compensator, pheromone stimulus
Permethrin	106 × pheromone concentration	Amblyomma variegatum	No inhibition of attraction	Locomotion compensator, pheromone stimulus
β-caryophyllene oxide + Vetiver oil (1:2)	1% BCO + 2.5% VO	Anopheles minimus	74.07-78.18% escape	Excito-repellency assay, noncontact
β-caryophyllene oxide + Vetiver oil (1:2)	1% BCO + 2.5% VO	Culex quinquefasciatus	55.36-83.64% escape	Excito-repellency assay, noncontact

Recent research on natural repellent combinations provides valuable insights into the potential synergistic effects achievable with **butopyronoxyl** mixtures. Studies investigating binary mixtures of  **$\beta$ -caryophyllene oxide (BCO)** and **vetiver oil (VO)** demonstrated that specific ratios (particularly 1:2 BCO:VO) produced significantly enhanced repellent effects compared to individual compounds across multiple mosquito species. These combinations produced not only additive irritability but also **knockdown responses** in *Aedes albopictus*, *Anopheles minimus*, and *Culex quinquefasciatus* at rates of 18.18-33.33%, illustrating the profound biological impact achievable through optimized synergistic combinations [5]. These findings establish a methodological framework and quantitative benchmarks for evaluating **butopyronoxyl** combinations.

The **differential effectiveness** of **butopyronoxyl** against tick species compared to other repellents highlights the importance of target-specific formulation development. Whereas DEET, EBAAP, and permethrin failed to inhibit attraction in *Amblyomma variegatum* ticks even at extremely high concentrations, **butopyronoxyl** significantly decreased pheromone-mediated attraction, suggesting its mechanism specifically disrupts this sensory channel [4]. This underscores a fundamental principle in synergistic repellent development: different repellents may target distinct sensory modalities, and effective combinations should include compounds with complementary mechanisms of action rather than simply increasing concentrations of single active ingredients.

## Experimental Protocols and Methodologies

### Excito-Repellency Assay for Synergy Evaluation

The **excito-repellency (ER) assay** provides a comprehensive method for evaluating both contact irritancy and noncontact repellency of **butopyronoxyl** combinations. This system enables researchers to distinguish between direct tarsal contact effects (contact irritancy) and chemical detection from a distance (noncontact repellency), offering insights into the specific behavioral mechanisms underlying repellent activity [5].

#### Protocol:

- **Apparatus Setup:** Utilize paired acrylic test chambers (20 × 20 × 20 cm) with symmetrical design, including a holding chamber, sliding entrance gate, and escape tunnel. One chamber serves as treatment (coated with test formulation) while the other is an control (untreated or solvent-only).

- **Test Population Preparation:** Use laboratory-colonized adult female mosquitoes (*Aedes aegypti*, *Aedes albopictus*, *Anopheles minimus*, or *Culex quinquefasciatus*) aged 5-7 days post-emergence. Deprive mosquitoes of sugar meal for 24 hours pre-test while providing water-soaked cotton pads.
- **Test Formulation Application:** Dissolve **butopyronoxyl** and combination repellents in appropriate solvents (e.g., acetone, ethanol) and apply uniformly to specified surfaces of test chamber at desired concentrations (e.g., 0.5-5% w/v). Allow solvent to evaporate completely before testing.
- **Contact Irritancy Testing:**
  - Introduce 10-15 mosquitoes into treatment chamber through sliding gate
  - After 30-second acclimation, open escape tunnel gate
  - Record number of mosquitoes escaping every minute for 30-minute observation period
  - Compare escape rates between treatment and control chambers
- **Noncontact Repellency Testing:**
  - Place test formulations on mesh screen preventing direct physical contact
  - Follow identical mosquito introduction and observation procedures
  - Measure escape responses mediated solely by volatile compounds
- **Data Analysis:** Calculate percentage escape rates for test and control conditions. Apply appropriate statistical analyses (e.g., ANOVA, chi-square) to determine significant differences between test formulations and controls. Calculate synergistic ratios by comparing observed effects of combinations to expected additive effects of individual components.

This methodology enables quantitative assessment of repellent effects while distinguishing between spatial repellency and contact-mediated irritancy, providing crucial insights into the behavioral mechanisms underlying synergistic interactions [5].

## Locomotor Compensator Assay for Tick Response Evaluation

For evaluating **butopyronoxyl** synergies against tick species, the **locomotor compensator assay** provides a sophisticated approach to measure disruption of attractant-mediated behavior [4].

### Protocol:

- **Apparatus Configuration:** Utilize a locomotion compensator equipped with controlled air delivery system capable of maintaining consistent laminar airflow. Incorporate pheromone delivery mechanism for attractant stimuli.
- **Stimulus Preparation:** Prepare synthetic aggregation-attachment pheromone blend for *Amblyomma variegatum* or other target tick species. Dissolve **butopyronoxyl** and combination repellents in appropriate volatile solvents at desired test concentrations.
- **Testing Procedure:**
  - Place adult ticks on locomotion compensator platform
  - Establish baseline behavioral responses to pheromone attractant alone
  - Introduce **butopyronoxyl** and combination repellents through air stream delivery system
  - Vapor concentrations to achieve specific test ratios (e.g.,  $10^3$ - $10^6 \times$  pheromone concentration)
  - Record tick movement trajectories, velocity, and directionality
- **Data Collection and Analysis:**
  - Quantify attraction inhibition by comparing orientation to pheromone source with and without repellents
  - Measure repulsion indices through directional movement away from stimulus sources
  - Employ vector analysis of movement paths to calculate significant behavioral changes

This specialized protocol enables precise quantification of how **butopyronoxyl** and its combinations disrupt chemically mediated attraction in tick species, providing critical data on target-specific synergistic effects [4].

## Mechanistic Insights and Signaling Pathways

Understanding the mechanistic basis of **butopyronoxyl**'s activity and its synergistic potential requires examination of its effects on insect sensory systems and comparison with established repellent targets. While the specific molecular target of **butopyronoxyl** remains uncharacterized, evidence suggests it may interact with **odorant binding proteins (OBPs)** or **chemosensory receptors** involved in host location behaviors [4] [6].

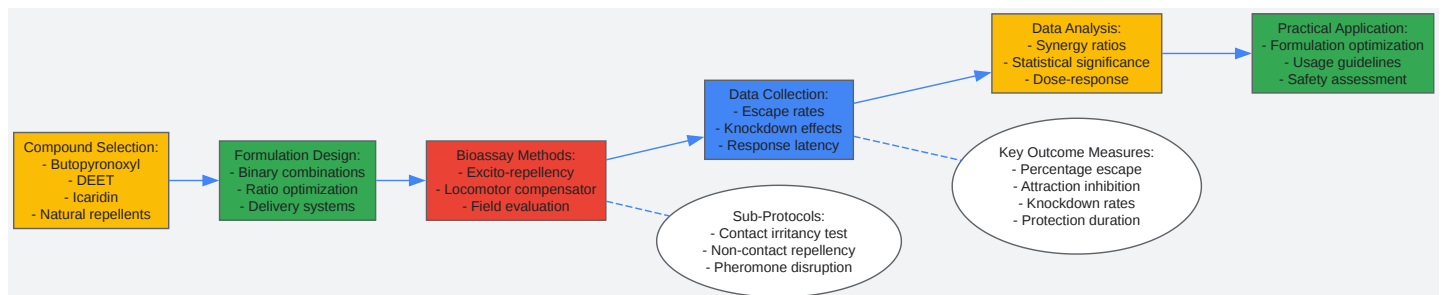
*Diagram: Proposed mechanism of **butopyronoxyl** synergistic repellent action*



complementary sensory pathways, providing a mechanistic foundation for synergistic effects when combined with other repellents.

The differential effectiveness of **butopyronoxyl** against tick pheromone detection compared to other repellents suggests it may target **specific sensory channels** involved in chemostimulation. Studies indicate that **butopyronoxyl** successfully disrupts attraction of *Amblyomma variegatum* to aggregation-attachment pheromone, while DEET, EBAAP, and permethrin show no such effect even at extreme concentrations [4]. This indicates that **butopyronoxyl** may interact with unique receptor systems or signal transduction pathways specifically involved in pheromone detection, whereas other repellents may target different sensory modalities. When formulated in combination, these complementary mechanisms would produce enhanced repellent effects through broader disruption of the insect's sensory apparatus.

*Diagram: Experimental workflow for evaluating butopyronoxyl synergies*



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## Research Applications and Safety Considerations

### Toxicity and Safety Profile

**Butopyronoxyl** demonstrates a **favorable mammalian toxicity profile** with acute oral LD<sub>50</sub> values in rats exceeding 1000 mg/kg, classifying it as moderately toxic. Specific toxicological studies report an oral LD<sub>50</sub>

of 7400  $\mu\text{L}/\text{kg}$  in rats, 11,600  $\mu\text{L}/\text{kg}$  in mice, 5400  $\mu\text{L}/\text{kg}$  in rabbits, and 3200  $\mu\text{L}/\text{kg}$  in guinea pigs. Dermal application studies in rabbits show  $\text{LD}_{50}$  values exceeding 10  $\text{mL}/\text{kg}$ , indicating relatively low dermal absorption and toxicity [1] [3]. Chronic toxicity studies involving repeated dermal application in rabbits (180  $\text{mL}/\text{kg}$  over 13 weeks) resulted primarily in dermatitis without systemic toxicity, suggesting that the compound poses minimal risk when used as a topical repellent at appropriate concentrations [3].

Environmental fate data for **butopyronoxyl** remains limited, with no comprehensive information available regarding soil degradation, aqueous photolysis, or hydrolysis characteristics. The compound is predicted to have **low bioaccumulation potential** based on its calculated log P value, and is classified as having low risk for bioconcentration. Its relatively high water solubility suggests potential mobility in aquatic environments, though monitoring data in environmental matrices is not available. From an ecological perspective, the compound shows no specific alerts for environmental hazards, though complete assessment is limited by data gaps in ecotoxicological parameters [1].

## Research Applications and Future Directions

The primary research application for **butopyronoxyl** synergies involves developing **next-generation repellent formulations** that overcome limitations of single-compound approaches. By combining **butopyronoxyl** with other repellents having complementary mechanisms of action, researchers can achieve enhanced efficacy, broader spectrum activity, and potentially reduced resistance development in target insect populations. Specific research applications include:

- **Military and outdoor personnel protection:** Developing extended-duration formulations for use in high-risk arthropod-borne disease regions
- **Public health interventions:** Creating cost-effective repellent combinations for community-level protection against mosquito-borne diseases
- **Agricultural and veterinary applications:** Formulating repellents for livestock protection and crop pest management
- **Resistance management:** Utilizing multi-mechanism approaches to counter insect resistance to established repellents

Future research directions should focus on **mechanistic elucidation** of **butopyronoxyl**'s molecular targets, comprehensive **synergy mapping** with various repellent classes, **formulation optimization** for specific application scenarios, and **field validation** of laboratory-established synergistic effects. Particularly promising research avenues include investigating **butopyronoxyl** combinations with natural repellents such

as  $\beta$ -caryophyllene oxide, vetiver oil, and ar-turmerone, which may offer enhanced safety profiles while maintaining efficacy through complementary mechanisms of action [5] [6].

## Conclusion

**Butopyronoxyl** represents a historically significant insect repellent with demonstrated efficacy against multiple biting insect species and unique effectiveness against tick pheromone-mediated attraction. The compound's distinct mechanism of action, favorable mammalian toxicity profile, and proven performance in synergistic historical formulations make it a valuable candidate for continued research and development. Application of modern repellent testing methodologies, including excito-repellency assays and locomotor compensator systems, enables quantitative evaluation of **butopyronoxyl** combinations with other repellents to identify synergistic effects. Through strategic formulation with complementary compounds, **butopyronoxyl** can contribute to next-generation repellent products offering enhanced protection against arthropod vectors of human disease.

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